

Ethopabate-d5: A Technical Guide to Safety and Handling for Research Professionals

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Compound of Interest

Compound Name: Ethopabate-d5

Cat. No.: B15560343

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and key experimental data for **Ethopabate-d5**. **Ethopabate-d5** is the deuterated form of Ethopabate, an antiprotozoal agent primarily used as a coccidiostat in poultry.^[1] The inclusion of deuterium atoms makes it a valuable internal standard for mass spectrometry-based quantitative analysis in research and drug development settings. This document summarizes essential safety data, outlines detailed handling procedures, and presents relevant experimental protocols to ensure its safe and effective use in a laboratory environment.

Chemical and Physical Properties

Ethopabate-d5 is a deuterated analog of Ethopabate, where five hydrogen atoms on the ethyl group have been replaced with deuterium. This isotopic labeling provides a distinct mass signature for use in analytical studies.

Property	Value	Citation(s)
Chemical Name	Methyl 4-acetamido-2-(ethoxy-d5)benzoate	[2]
CAS Number	2469244-16-2	[2]
Molecular Formula	C ₁₂ H ₁₀ D ₅ NO ₄	[3]
Molecular Weight	242.28 g/mol	[3]
Appearance	White to pale reddish-white powder	[1]
Solubility	DMSO: ~5 mg/mL, DMF: ~5 mg/mL, Ethanol: ~2 mg/mL	[4]
Storage Temperature	-20°C or 2-8°C	[2]

Safety and Hazard Information

Ethopabate-d5 should be handled as a hazardous substance. The following tables summarize the GHS classification and provide guidance on personal protective equipment.

GHS Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word	Citation(s)
Acute Toxicity (Oral)	4	H302: Harmful if swallowed	GHS07	Warning	[3][5]
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation	GHS07	Warning	[5]

Personal Protective Equipment (PPE) and Handling

Adherence to proper handling procedures is critical to minimize exposure.

PPE Category	Specification	Rationale
Hand Protection	Double-layered, powder-free nitrile gloves.	Prevents skin contact and absorption.
Body Protection	Disposable, low-permeability lab coat with a solid front, long sleeves, and tight-fitting cuffs.	Protects against contamination of skin and clothing.
Eye & Face Protection	ANSI Z87.1-rated safety goggles and a full-face shield.	Provides comprehensive protection against splashes, aerosols, and airborne particles.
Respiratory Protection	NIOSH-approved N95 or higher-rated respirator, especially when handling the powder outside of a containment hood.	Protects against inhalation of the powdered compound.

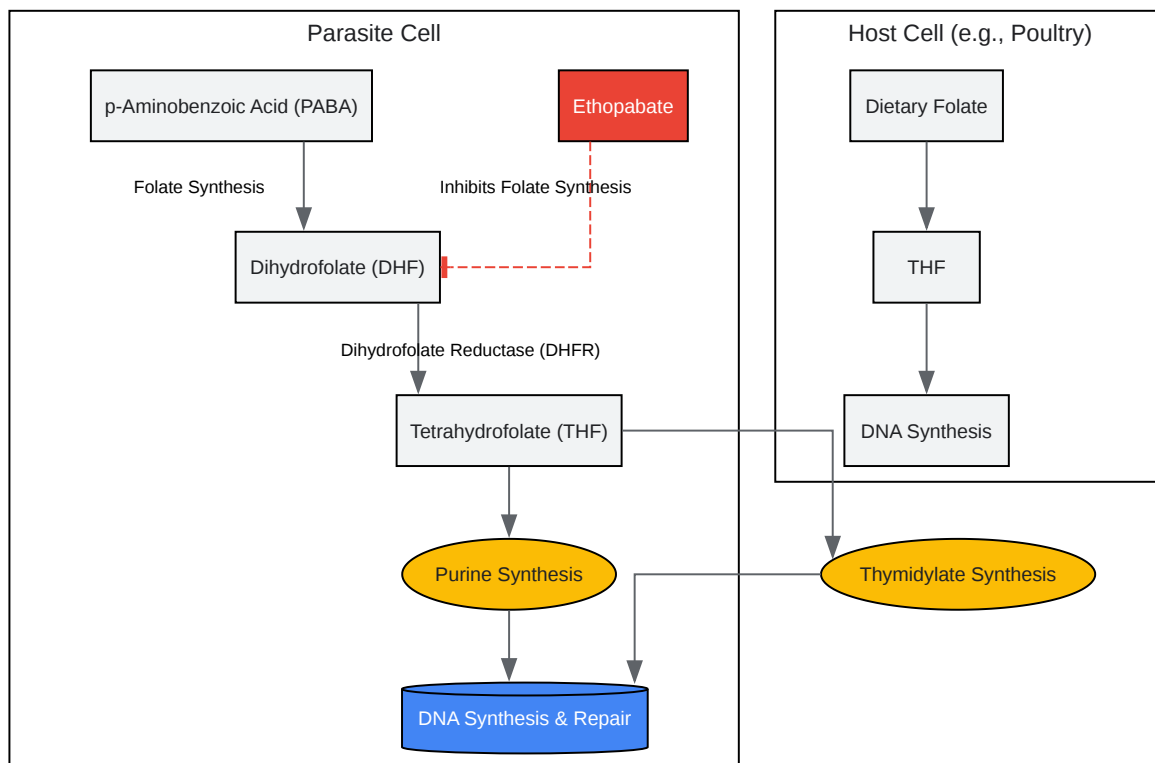
General Handling Precautions:

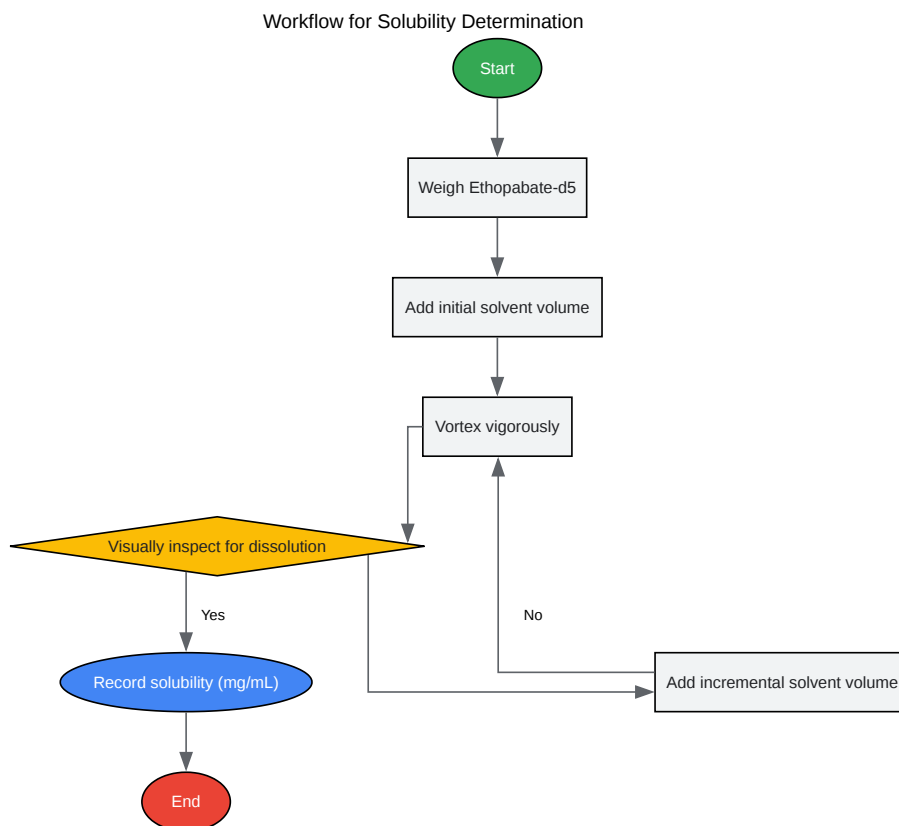
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid generating dust.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

Mechanism of Action: Inhibition of Folate Metabolism

Ethopabate functions as a coccidiostat by inhibiting folate metabolism in protozoa.[6] Folate is essential for the synthesis of nucleic acids (purines and thymidylate) and certain amino acids. By acting as a competitive inhibitor in the folate pathway, Ethopabate disrupts DNA synthesis and repair, thereby preventing the replication of the coccidian parasites.[7]

Simplified Folate Metabolism Pathway and Inhibition by Ethopabate





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